

Safeguarding Your Research: A Comprehensive Guide to Handling ER-Tracker Green

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Compound of Interest

Compound Name: *ER-Tracker Green*

Cat. No.: *B15358963*

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For Immediate Implementation: Essential Safety and Logistics for **ER-Tracker Green**

This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals working with **ER-Tracker Green**. By offering clear, procedural, and step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, ensuring the integrity of your research and the safety of your team.

Personal Protective Equipment (PPE) and Essential Safety

While **ER-Tracker Green** is not classified as a hazardous substance, adherence to standard laboratory safety practices is paramount.^[1] The recommended personal protective equipment includes:

- Lab Coat: To protect from spills and contamination.
- Safety Glasses: To shield eyes from potential splashes.
- Gloves: To prevent skin contact.

ER-Tracker Green is supplied as a lyophilized powder and is reconstituted in dimethyl sulfoxide (DMSO).^{[2][3][4]} DMSO is a combustible liquid and can facilitate the absorption of

other chemicals through the skin. Therefore, exercise caution when handling the DMSO stock solution.

Quantitative Data Summary

For quick reference, the key quantitative data for **ER-Tracker Green** is summarized in the table below.

| Property | Value | Citations |
|-----------------------------------|----------------------------------------------------------------------|-----------|
| Molecular Weight | 783.09 g/mol | |
| Excitation Maximum | ~504 nm | |
| Emission Maximum | ~511 nm | |
| Recommended Stock Solution | 1 mM in DMSO | |
| Recommended Working Concentration | 100 nM - 2 μ M in buffer or media | |
| Storage (Lyophilized) | $\leq -20^{\circ}\text{C}$, desiccated and protected from light | |
| Storage (DMSO Stock) | $\leq -20^{\circ}\text{C}$, in aliquots to avoid freeze-thaw cycles | |

Experimental Protocol: Staining Adherent Cells with ER-Tracker Green

This protocol provides a step-by-step guide for staining the endoplasmic reticulum in live, adherent cells.

Materials:

- **ER-Tracker Green** (lyophilized powder)
- High-quality, anhydrous DMSO

- Appropriate cell culture medium (phenol red-free medium can reduce background fluorescence)
- Hanks' Balanced Salt Solution with calcium and magnesium (HBSS/Ca/Mg) or other suitable buffer
- Adherent cells cultured on coverslips or in imaging-compatible plates

Procedure:

- Prepare 1 mM Stock Solution:
 - Allow the vial of lyophilized **ER-Tracker Green** to warm to room temperature.
 - Briefly centrifuge the vial to collect the powder at the bottom.
 - Reconstitute the 100 µg of **ER-Tracker Green** in 128 µL of high-quality DMSO to create a 1 mM stock solution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C, protected from light.
- Prepare Working Solution:
 - On the day of the experiment, dilute the 1 mM stock solution to the desired working concentration (typically between 100 nM and 2 µM) in pre-warmed (37°C) cell culture medium or HBSS/Ca/Mg. The optimal concentration may vary depending on the cell type and should be determined empirically.
- Cell Staining:
 - Grow adherent cells to the desired confluency on coverslips or in an appropriate imaging dish.
 - Remove the growth medium.
 - Wash the cells once with the pre-warmed buffer or medium.

- Add the pre-warmed **ER-Tracker Green** working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15-30 minutes at 37°C, protected from light.
- Imaging:
 - Remove the staining solution.
 - Wash the cells twice with fresh, pre-warmed medium or buffer.
 - Replace with fresh, pre-warmed medium for imaging. To reduce background fluorescence, phenol red-free medium can be used.
 - Image the cells live using a fluorescence microscope with a standard FITC filter set. Note: **ER-Tracker Green** is recommended for live-cell imaging only, as the signal is not well-retained after fixation.

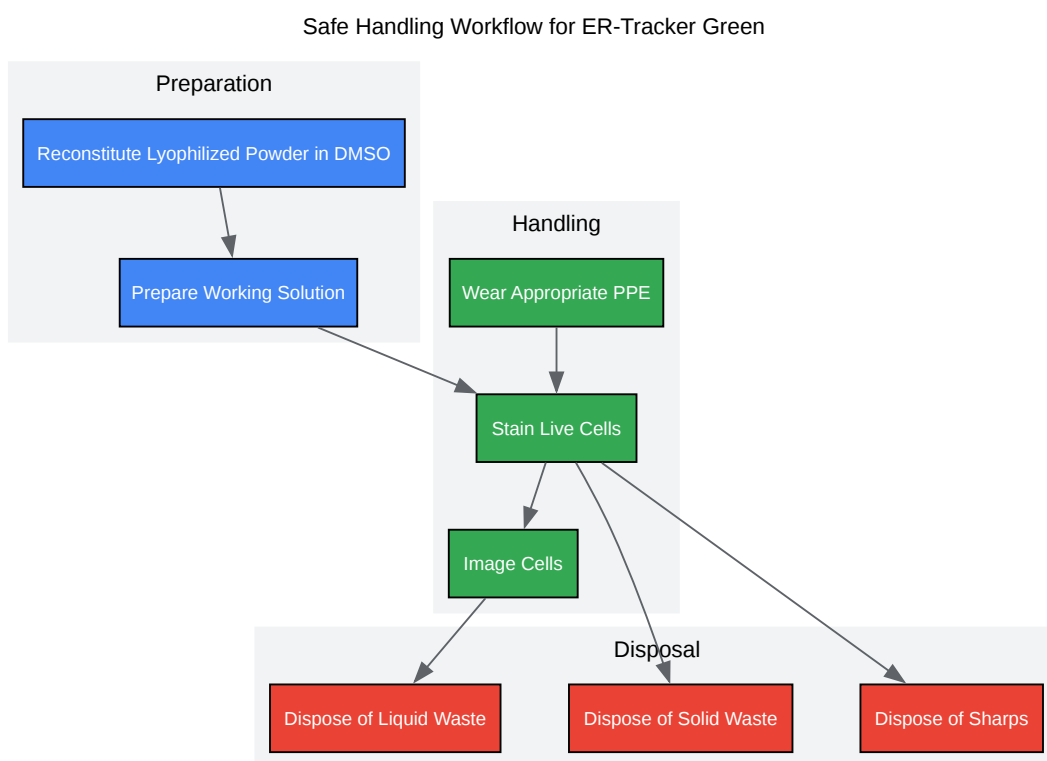
Disposal Plan

Proper disposal of **ER-Tracker Green** and associated materials is crucial to maintain a safe laboratory environment. All waste should be treated as chemical waste and disposed of in accordance with local, state, and federal regulations.

- Unused Stock Solution (in DMSO): Collect in a designated, labeled hazardous waste container for flammable organic solvents.
- Contaminated Labware (pipette tips, tubes, etc.): Place in a designated hazardous waste container for solid chemical waste.
- Aqueous Waste (working solution, cell culture media): While **ER-Tracker Green** itself is not classified as hazardous, the working solution contains a chemical dye. It is best practice to collect this liquid waste in a designated hazardous waste container for aqueous chemical waste. Do not pour it down the drain.
- Contaminated Cells: After imaging, the remaining cells and media should be treated as chemical waste and collected in the aqueous chemical waste container.

Workflow and Logic Diagrams

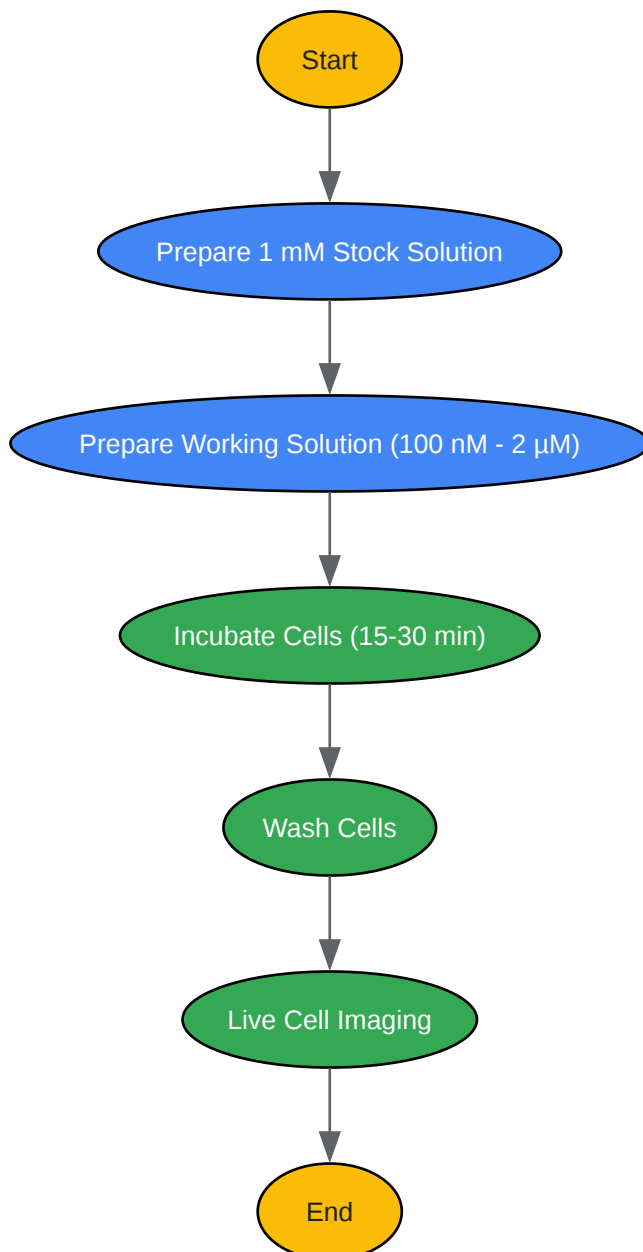
The following diagrams illustrate the safe handling workflow and the logical relationships in the experimental protocol.



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Caption: A workflow diagram illustrating the key stages of handling **ER-Tracker Green** safely.

Experimental Logic for ER-Tracker Green Staining



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Caption: A logical flow diagram of the experimental protocol for **ER-Tracker Green** staining.

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